Application Notes & Protocols: Safe Handling and Storage of PCPr (hydrochloride)

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*PCPr (hydrochloride)*
Cat. No.:	*B594152*

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Introduction and Scope

This document provides detailed application notes and protocols for the safe handling and storage of **PCPr (hydrochloride)** (CAS No. 1934-55-0). PCPr, or 1-phenyl-N-propyl-cyclohexanamine, is an arylcyclohexylamine compound derived from phencyclidine (PCP).[1] [2] It is recognized as a dissociative anesthetic with hallucinogenic and stimulant effects.[2] Due to its potent psychoactive properties and the fact that its physiological and pharmacological characteristics are not extensively studied, this compound must be handled with a high degree of caution.[1]

These guidelines are intended for researchers, scientists, and drug development professionals. The protocols herein are designed to minimize the risk of occupational exposure and ensure the integrity of the compound for research applications. Adherence to these procedures is critical for maintaining a safe laboratory environment.

Hazard Identification and Risk Assessment

While the Safety Data Sheet (SDS) from some suppliers may indicate that **PCPr (hydrochloride)** is not classified as hazardous under the Globally Harmonized System (GHS), this is often due to a lack of comprehensive toxicological data. The parent compound,

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Phencyclidine (PCP), is classified as "Toxic if swallowed".[3] Given the structural similarity and known psychoactive effects, it is imperative to treat **PCPr (hydrochloride)** as a potent compound with significant potential health hazards upon exposure.

A thorough risk assessment must be conducted before any work with PCPr is initiated. This involves evaluating the quantities being used, the types of manipulations being performed, and the potential for aerosol or dust generation. The primary routes of exposure to mitigate are inhalation, dermal contact, and ingestion.

Chemical and Physical Properties

A summary of key properties for **PCPr (hydrochloride)** is provided below.

Property	Value	Source
Formal Name	1-phenyl-N-propyl-cyclohexanamine, monohydrochloride	
CAS Number	1934-55-0	
Molecular Formula	$C_{15}H_{23}N \bullet HCl$	
Formula Weight	253.8 g/mol	
Formulation	A crystalline solid	
Storage Temp.	-20°C	
Stability	≥ 5 years (at -20°C)	
Solubility	DMF: 500 mg/mL; DMSO: 2 mg/mL; Ethanol: 11 mg/mL; PBS (pH 7.2): 1.6 mg/mL	

Engineering Controls and Personal Protective Equipment (PPE)

The cornerstone of potent compound safety is a multi-layered approach that prioritizes engineering controls to contain the material at its source, supplemented by rigorous use of

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personal protective equipment.[4]

Engineering Controls

All procedures involving the handling of solid **PCPr (hydrochloride)** or its concentrated solutions must be performed within a designated and certified containment device to minimize inhalation exposure.

- Primary Containment: A certified chemical fume hood is mandatory for weighing, reconstituting, and aliquoting the compound. For procedures with a high risk of aerosolization or when handling larger quantities, a containment ventilated enclosure (CVE) or a glovebox isolator should be used.

- Ventilation: The laboratory must have negative pressure relative to adjacent non-laboratory areas. General lab ventilation should provide sufficient air changes per hour as dictated by institutional policy and relevant safety standards.

Personal Protective Equipment (PPE)

PPE is the final barrier between the researcher and the hazardous material. The following PPE is required for all work with **PCPr (hydrochloride)**.

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Task	Gloves	Eye/Face Protection	Lab Coat/Gown	Respiratory Protection
Receiving/Storage	Single pair nitrile gloves	Safety glasses	Standard lab coat	Not required
Weighing Solid	Double-gloved with nitrile gloves	Chemical safety goggles	Disposable gown over lab coat	Recommended: N95 respirator (within fume hood)
Preparing Solutions	Double-gloved with nitrile gloves	Chemical safety goggles or face shield	Disposable gown over lab coat	Not required if performed in a fume hood
Minor Spill Cleanup	Double-gloved with nitrile gloves	Chemical safety goggles and face shield	Disposable gown	Required: N95 respirator or half-mask with P100/OV cartridges
Major Spill Cleanup	Heavy-duty chemical gloves over nitrile gloves	Chemical safety goggles and face shield	Impermeable disposable coveralls	Required: Full-face respirator with P100/OV cartridges

Standard Operating Protocols

Receipt and Storage Protocol

- Inspection: Upon receipt, move the unopened package to the designated laboratory area. Don a lab coat and nitrile gloves. Inspect the package for any signs of damage or leakage. If the package is compromised, treat it as a spill and proceed with the emergency spill protocol.

- Labeling: Verify that the container label matches the order information. The primary container should be clearly labeled with the compound name, CAS number, date received, and hazard warning (e.g., "Potent Psychoactive Compound - Handle With Extreme Caution").

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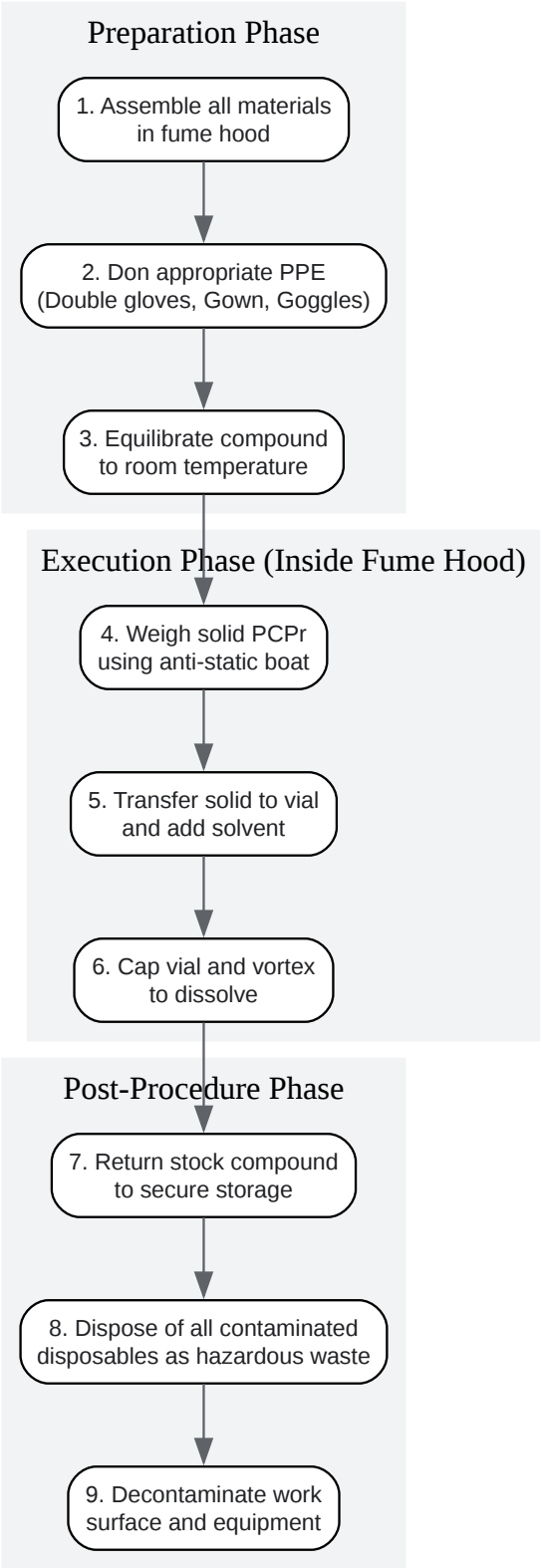
- Secure Storage: Store the compound in its original, tightly sealed container within a secondary container (e.g., a sealed plastic box). This assembly must be stored in a locked, dedicated freezer at -20°C.[1] Access to this storage location must be restricted to authorized personnel only. Maintain a detailed inventory log.

Weighing and Solution Preparation Protocol

This entire procedure must be performed inside a certified chemical fume hood.

- Preparation: Assemble all necessary materials (spatula, anti-static weigh boat, vials, solvent, vortex mixer, pipettes) on a disposable, plastic-backed absorbent pad inside the fume hood.
- Don PPE: Wear all required PPE as specified in the table above (double gloves, goggles, disposable gown).
- Equilibration: Allow the sealed container of **PCPr (hydrochloride)** to equilibrate to room temperature before opening to prevent condensation.
- Weighing: Carefully open the container. Using a clean spatula, transfer the desired amount of the crystalline solid to an anti-static weigh boat on a tared analytical balance. Perform this action slowly and deliberately to minimize dust generation.
- Reconstitution: Transfer the weighed solid into a pre-labeled glass vial. Using a calibrated pipette, add the appropriate volume of the desired solvent (e.g., DMSO, Ethanol).[1]
- Dissolution: Cap the vial securely and vortex until the solid is completely dissolved. Visually inspect for any remaining particulates.
- Cleanup: Tightly cap the primary compound container and return it to secure storage. Dispose of all contaminated disposable materials (weigh boat, pipette tips, absorbent pad, outer gloves) in a designated hazardous waste container located within the fume hood.

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Caption: Workflow for Safe Weighing and Solution Preparation.

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Decontamination and Waste Disposal

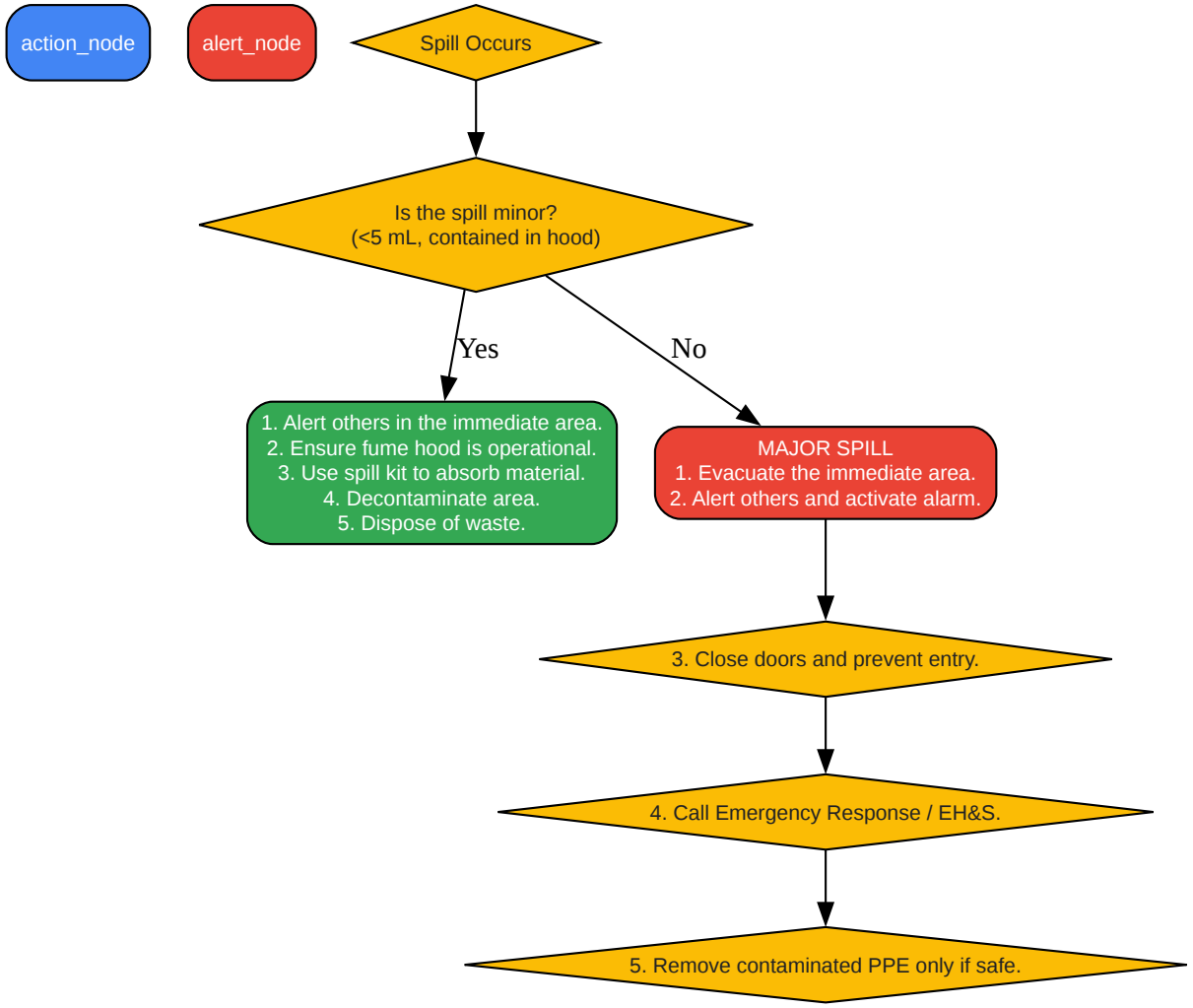
- Surface Decontamination: All surfaces and equipment that have potentially come into contact with PCPr must be decontaminated. A three-step process is recommended:
  - Deactivation: Wipe surfaces with a deactivating agent, such as a 2% sodium hypochlorite (bleach) solution. Allow for appropriate contact time (e.g., 10-15 minutes).[5]
  - Neutralization: Wipe surfaces with a neutralizing agent, such as sterile water or 1% sodium thiosulfate, to remove the corrosive deactivating agent.
  - Cleaning: Perform a final wipe with 70% ethanol to remove any remaining residues.
- Waste Disposal: All waste generated from handling PCPr is considered hazardous chemical waste.
  - Solid Waste: Contaminated PPE, weigh boats, and absorbent pads must be collected in a clearly labeled, sealed hazardous waste bag.
  - Liquid Waste: Unused solutions and solvent rinses must be collected in a sealed, properly labeled hazardous waste container.
  - Sharps: Contaminated needles and syringes must be disposed of in a designated sharps container for hazardous chemical waste.
  - Disposal must follow all local, state, and federal regulations.

Emergency Procedures: Spills and Exposures

Rapid and correct response to an emergency is critical to minimizing harm. All personnel working with PCPr must be familiar with these procedures and the location of safety equipment (safety shower, eyewash station, spill kits).

Chemical Spill Response

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Caption: Decision Tree for Chemical Spill Response.

Personnel Exposure First Aid

In all cases of exposure, seek immediate medical attention after performing first aid. Provide emergency responders with the Safety Data Sheet (SDS) for **PCPr (hydrochloride)**.

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Exposure Route	First Aid Procedure
Skin Contact	Immediately remove all contaminated clothing. Flush the affected area with copious amounts of water for at least 15 minutes. Use a safety shower for large exposures.[6][7]
Eye Contact	Immediately flush eyes with a gentle stream of water from an eyewash station for at least 15 minutes, holding the eyelids open to ensure thorough rinsing.[8][9] Remove contact lenses if present and easy to do so.
Inhalation	Move the affected person to fresh air immediately. If breathing is difficult or has stopped, provide artificial respiration if trained to do so and call for emergency medical assistance.[6]
Ingestion	DO NOT INDUCE VOMITING. Rinse the mouth with water. Immediately call a poison control center or emergency medical services.[7]

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